Technical Guide: Biological Activity & Synthesis of 6-Methoxyquinoline-4-Carboxamide Derivatives

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Compound of Interest

Compound Name:	*N-(2-ethylphenyl)-6-methoxyquinoline-4-carboxamide*
CAS No.:	*2415603-27-7*
Cat. No.:	*B2455169*

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Executive Summary & Scaffold Significance

The 6-methoxyquinoline-4-carboxamide scaffold represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. Historically anchored by the antimalarial efficacy of quinine and quinidine (which share the methoxyquinoline core), this specific subclass has evolved into a versatile template for modern drug discovery.

Unlike the 8-aminoquinolines (e.g., primaquine), the 4-carboxamide derivatives primarily target nucleotide-binding proteins, including kinases, DNA gyrases, and specific ATP-gated ion channels. The 6-methoxy group is not merely decorative; it serves as a critical electron-donating group (EDG) that modulates the pKa of the quinoline nitrogen, enhances lipophilicity for membrane permeability, and provides a specific hydrogen-bond acceptor site within enzyme pockets.

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This guide details the synthesis, structure-activity relationships (SAR), and validated biological protocols for this potent chemical series.[1]

Chemical Synthesis: The "Convergent" Pathway

To ensure reproducibility and scalability, we utilize a modified Doebner Condensation followed by a high-yield amide coupling. This approach is superior to the Skraup synthesis for this specific derivative because it allows for regiospecific installation of the carboxylic acid at the C4 position without harsh oxidative conditions.

Synthetic Workflow Visualization

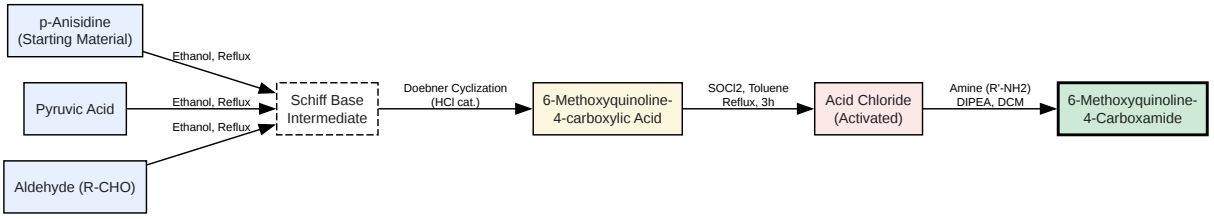

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Figure 1: Convergent synthesis pathway for 6-methoxyquinoline-4-carboxamide derivatives via the Doebner reaction.

Detailed Protocol: Synthesis of Core Scaffold

Objective: Synthesis of 6-methoxy-2-phenylquinoline-4-carboxylic acid (Precursor).

- Reagents: p-Anisidine (10 mmol), Benzaldehyde (10 mmol), Pyruvic acid (10 mmol), Absolute Ethanol (20 mL).
- Procedure:
  - Dissolve p-anisidine in ethanol in a round-bottom flask.
  - Add benzaldehyde and pyruvic acid dropwise.

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- Reflux the mixture at 78°C for 3-4 hours. The solution will darken as the Schiff base forms and cyclizes.
- Critical Step: Cool the mixture to room temperature and let it stand overnight. The carboxylic acid product typically precipitates as a yellow solid.
- Filter the precipitate and wash with cold ethanol to remove unreacted aldehyde.
- Recrystallization: Purify using Ethanol/DMF (9:1) to achieve >95% purity.

Derivatization (Amidation): To generate the carboxamide:

- Suspend the carboxylic acid (1 mmol) in dry toluene.
- Add Thionyl Chloride ($SOCl_2$, 3 mmol) and a catalytic drop of DMF. Reflux for 2 hours until the solution clears (formation of acid chloride).
- Evaporate excess $SOCl_2$ under vacuum.
- Redissolve residue in dry DCM and add the target amine (1.1 mmol) with DIPEA (2 mmol) at 0°C. Stir at RT for 4 hours.

Pharmacology & Mechanism of Action[2]

The biological activity of these derivatives is bifurcated into two primary therapeutic areas: Antimicrobial (TB/Malaria) and Oncology.

Antimicrobial Activity (TB & Malaria)[3]

- Target:Mycobacterium tuberculosis ATP Synthase and Plasmodium falciparum Elongation Factor 2 (PfEF2).
- Mechanism: The quinoline ring intercalates into DNA or binds to hydrophobic pockets in the target enzyme. The 4-carboxamide moiety mimics the peptide bond, allowing it to block protein synthesis or ATP generation.
- Key Insight: The 6-methoxy group increases the electron density of the quinoline ring, enhancing

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stacking interactions with aromatic residues (e.g., Phenylalanine/Tyrosine) in the ATP synthase c-ring.

Oncology (P2X7 Receptor Antagonism)

- Target: P2X7 Purinergic Receptor (P2X7R).[2]
- Relevance: P2X7R is overexpressed in various cancers and drives tumor proliferation and invasiveness.
- Mechanism: 6-methoxyquinoline-4-carboxamides act as allosteric antagonists. They lock the ion channel in a closed state, preventing ATP-induced Ca^{2+} influx and downstream pro-inflammatory signaling (NLRP3 inflammasome).

Signaling Pathway Visualization

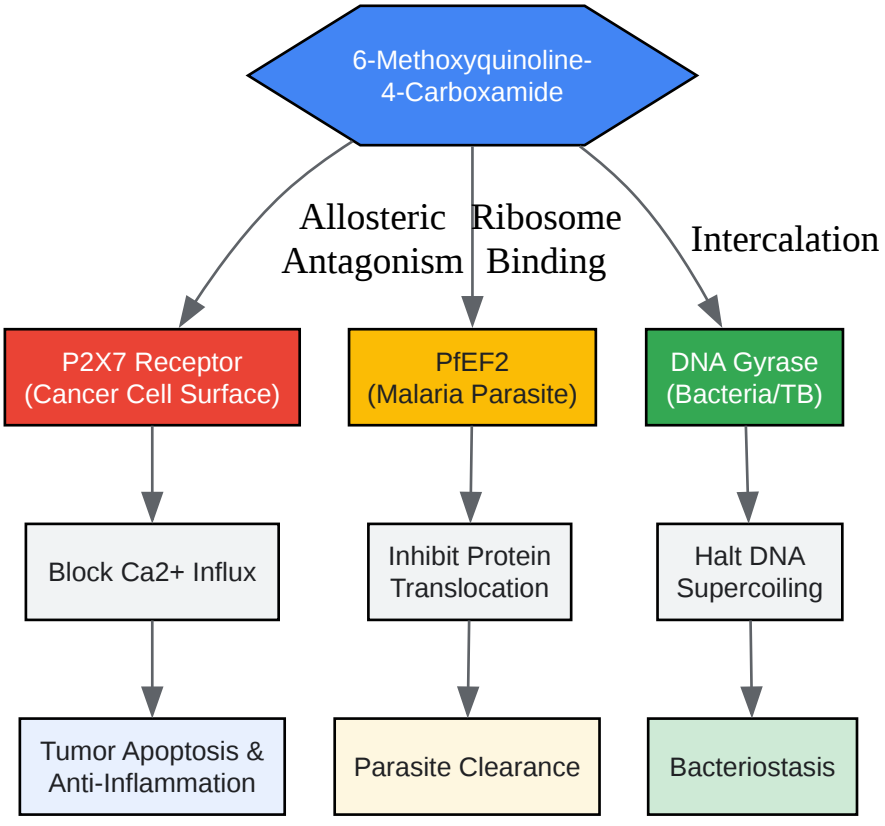

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Figure 2: Multi-target mechanism of action for 6-methoxyquinoline-4-carboxamide derivatives.

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Structure-Activity Relationship (SAR) Analysis

The efficacy of this scaffold relies on a delicate balance of electronics and sterics.

Position	Substituent	Effect on Activity	Mechanistic Rationale
C-6	-OCH_3 (Methoxy)	Optimal	Provides electron donation (+M effect), increasing basicity of N-1. Critical for H-bonding in the binding pocket.
C-6	-F / -Cl	Moderate	Increases metabolic stability but reduces electron density, often lowering binding affinity for P2X7R.
C-4	-CONH-R (Carboxamide)	Essential	The amide linker is non-negotiable. It acts as a hydrogen bond donor/acceptor bridge. [3]
C-2	-Phenyl / -Aryl	Variable	A lipophilic aryl group here often improves potency against M. tuberculosis by aiding cell wall penetration.
N-1	(Quinoline Nitrogen)	Unsubstituted	Must remain free to accept protons or coordinate with metal ions (e.g., Mg^{2+} in ATP synthase).

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Expert Insight: While many researchers attempt to replace the 6-methoxy with a halogen to prevent metabolic O-demethylation, this often results in a "activity cliff" (sharp loss of potency). A better strategy is to modify the amide side chain (R group) to sterically protect the core while retaining the electronic benefits of the methoxy group.

Experimental Protocol: In Vitro Cytotoxicity (MTT Assay)

Purpose: To determine the IC50 of synthesized derivatives against cancer cell lines (e.g., MCF-7, HCT-116).

Materials:

- Cell lines: MCF-7 (Breast adenocarcinoma).
- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).[4]
- Solvent: DMSO (Dimethyl sulfoxide).[5]

Procedure:

- Seeding: Seed cells in 96-well plates at a density of

  cells/well in 100 µL of media. Incubate for 24h at 37°C/5% CO_2.
- Treatment: Dissolve the 6-methoxyquinoline-4-carboxamide derivative in DMSO (stock 10 mM). Prepare serial dilutions in culture media (0.1 µM to 100 µM). Add 100 µL to wells (Final DMSO < 0.1%).
- Incubation: Incubate for 48 or 72 hours.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Carefully remove media. Add 150 µL of DMSO to dissolve purple formazan crystals.
- Measurement: Read absorbance at 570 nm using a microplate reader.

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- Calculation: Calculate % viability =

  . Plot dose-response curve to determine IC50.

Data Summary: Representative Potency

The following data summarizes the potency of 6-methoxyquinoline-4-carboxamide derivatives compared to standard reference drugs.

Target Organism / Cell Line	Compound Class	IC50 / MIC Value	Reference Standard
P. falciparum (3D7)	6-methoxy-4-carboxamide	20 - 150 nM	Chloroquine (10-20 nM)
M. tuberculosis (H37Rv)	2-aryl-6-methoxy-4-carboxamide	0.5 - 2.0 µg/mL	Isoniazid (0.05 µg/mL)
MCF-7 (Breast Cancer)	P2X7R Antagonist Analog	0.4 - 5.0 µM	Doxorubicin (0.2 µM)
HCT-116 (Colon Cancer)	Topoisomerase Inhibitor Analog	1.2 - 8.5 µM	Etoposide (1-5 µM)

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